

Cesium Hydroxide Monohydrate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cesium hydroxide monohydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the core basic properties of **cesium hydroxide monohydrate** ($\text{CsOH} \cdot \text{H}_2\text{O}$). The information is curated for professionals in research, scientific, and drug development fields, presenting quantitative data, detailed experimental protocols, and visual representations of key processes.

Core Properties of Cesium Hydroxide Monohydrate

Cesium hydroxide monohydrate is a strong alkali metal hydroxide known for its potent basicity and high reactivity. It typically appears as a colorless to yellowish crystalline solid that is highly hygroscopic and deliquescent.^{[1][2]} As the strongest of the alkali metal hydroxides, it is a crucial reagent in various chemical syntheses and industrial applications.^{[3][4]}

Physical and Chemical Properties

The fundamental physical and chemical properties of **cesium hydroxide monohydrate** are summarized in the table below, providing a clear reference for laboratory and development work.

Property	Value
Molecular Formula	CsOH·H ₂ O
Molecular Weight	167.93 g/mol
Appearance	Colorless to yellowish, crystalline, hygroscopic solid[1][2]
Melting Point	272 °C (522 °F) (decomposes)
Density	3.675 g/cm ³
Solubility in Water	300 g/100 mL at 30 °C; Very soluble, with significant heat evolution.[5]
pH	Strong alkaline reaction in solution.[1]
Vapor Pressure	~0 mmHg[1]
Reactivity	Highly reactive. Reacts with acids, glass, and carbon dioxide from the air.[6]
Corrosivity	Corrosive.[1]
CAS Number	35103-79-8

Safety and Handling

Cesium hydroxide monohydrate is a hazardous material that requires careful handling. It is corrosive and can cause severe skin burns and eye damage. Ingestion or inhalation can lead to significant tissue damage.

Hazard Statement	Precautionary Measures
Corrosive	Wear appropriate personal protective equipment (PPE), including gloves, goggles, and a lab coat.
Causes severe burns	Avoid all direct contact with skin, eyes, and mucous membranes.
Hygroscopic	Store in a tightly sealed container in a dry, well-ventilated area, away from moisture and air.[6]
Reactive	Keep away from incompatible materials such as acids, glass, and metals.[6]
Toxicity (Oral, Rat LD50)	570 mg/kg

Experimental Protocols

This section details the methodologies for determining the key properties of **cesium hydroxide monohydrate**.

Determination of Melting Point

The melting point of **cesium hydroxide monohydrate** can be determined using a standard capillary melting point apparatus.

Methodology:

- A small, dry sample of **cesium hydroxide monohydrate** is finely powdered.
- The powder is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.
- The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. Due to its nature, it is noted that it decomposes at its melting point.

Measurement of Solubility

The high solubility of **cesium hydroxide monohydrate** in water can be determined by preparing a saturated solution at a specific temperature.

Methodology:

- A known volume of deionized water is placed in a temperature-controlled vessel with a stirrer.
- **Cesium hydroxide monohydrate** is added in small increments to the water while stirring continuously.
- The addition is stopped when a small amount of undissolved solid remains, indicating a saturated solution.
- The solution is allowed to equilibrate at the desired temperature for a set period.
- A known volume of the supernatant is carefully withdrawn, weighed, and then dried to a constant weight to determine the mass of the dissolved solid.
- The solubility is then calculated and expressed as grams of solute per 100 mL of solvent.

pH Measurement of an Aqueous Solution

The pH of a **cesium hydroxide monohydrate** solution is determined using a calibrated pH meter.

Methodology:

- A solution of known concentration (e.g., 1% w/v) of **cesium hydroxide monohydrate** in deionized water is prepared.
- The pH meter is calibrated using standard buffer solutions (e.g., pH 7, 10, and 12).
- The calibrated pH electrode is rinsed with deionized water and then immersed in the cesium hydroxide solution.

- The solution is stirred gently to ensure homogeneity.
- The pH reading is allowed to stabilize before being recorded. Given its nature as a strong base, the pH will be high.[1]

Corrosivity Testing

The corrosive nature of **cesium hydroxide monohydrate** can be evaluated using the laboratory immersion corrosion testing of metals as outlined in ASTM G31.[7]

Methodology:

- Metal coupons (e.g., of a specific steel or aluminum alloy) are prepared with a defined surface area and finish, then weighed accurately.
- A solution of **cesium hydroxide monohydrate** of a specified concentration is prepared.
- The metal coupons are fully immersed in the solution for a predetermined period at a constant temperature.
- After the exposure period, the coupons are removed, cleaned of any corrosion products according to standard procedures, and re-weighed.
- The mass loss is used to calculate the corrosion rate.

Key Applications and Workflows

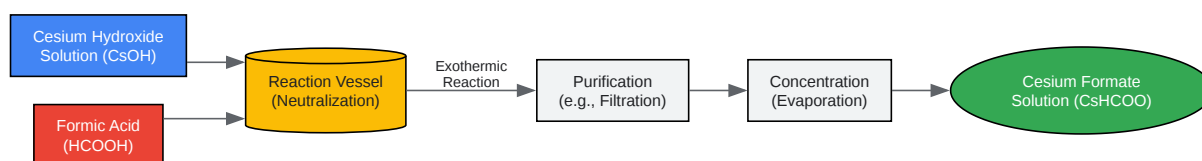
Cesium hydroxide monohydrate is a versatile compound with significant applications in organic synthesis and polymer chemistry.

Synthesis of Cesium Salts

A primary application of cesium hydroxide is in the synthesis of various cesium salts through neutralization reactions with acids.[4][8] For example, cesium formate, a high-density, environmentally friendly fluid used in the oil and gas industry, is synthesized from cesium hydroxide and formic acid.[9][10]

Experimental Workflow: Synthesis of Cesium Formate

- **Reaction Setup:** A reaction vessel is charged with a known concentration of cesium hydroxide solution.
- **Acid Addition:** Formic acid is slowly added to the cesium hydroxide solution with continuous stirring. The reaction is exothermic, and cooling may be required to control the temperature.
- **Neutralization:** The addition of formic acid continues until the solution reaches a neutral or slightly alkaline pH, which can be monitored with a pH meter.
- **Purification:** The resulting cesium formate solution may undergo further purification steps, such as filtration, to remove any impurities.
- **Concentration:** The purified solution is then concentrated by evaporating the water to obtain the desired concentration of cesium formate.



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Workflow for the synthesis of cesium formate.

A fundamental chemical process underlying the synthesis of cesium salts is the neutralization reaction between an acid and a base.



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General acid-base neutralization reaction.

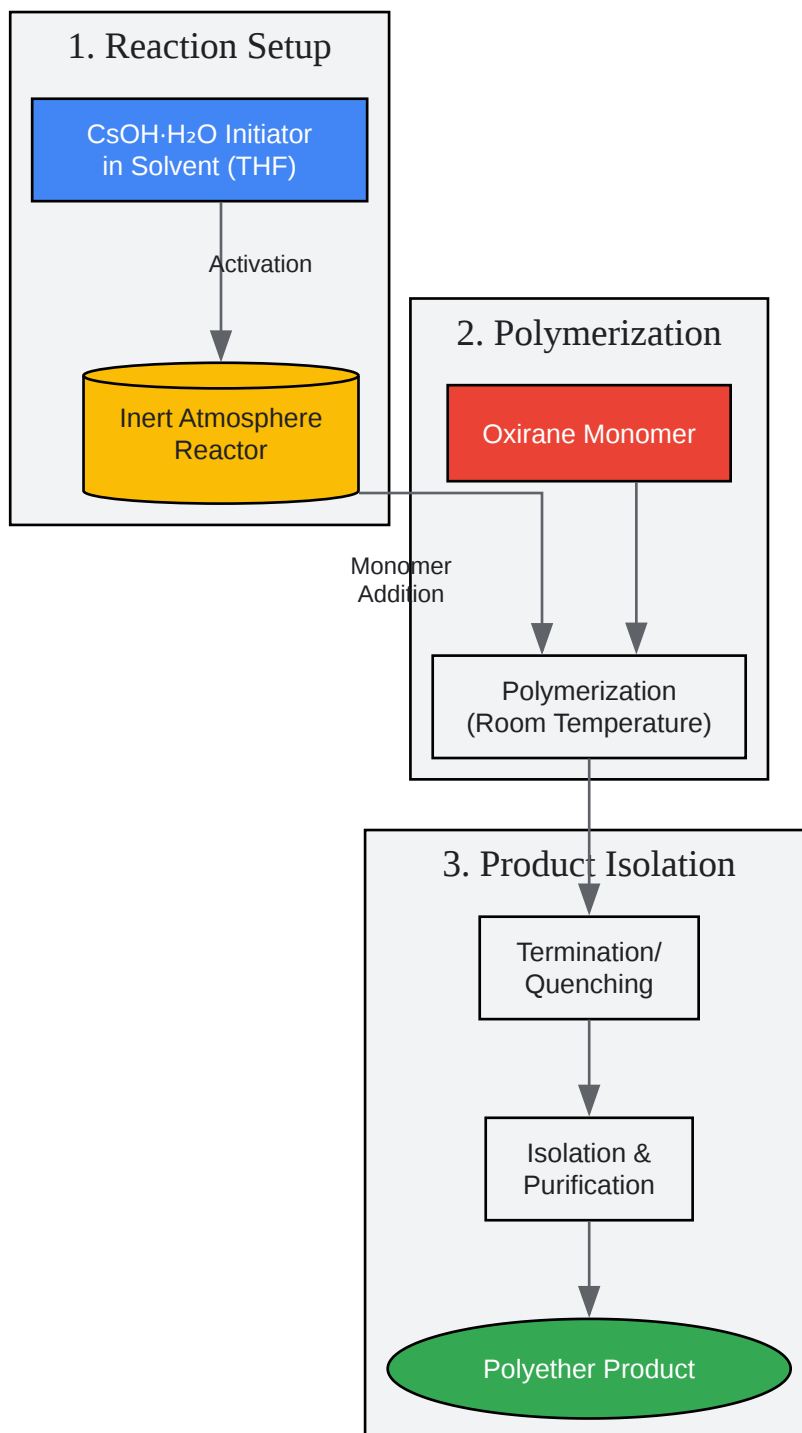
Catalyst in Polymerization

Cesium hydroxide monohydrate serves as an effective initiator for the ring-opening polymerization of oxiranes, leading to the formation of polyethers.^[11]

Experimental Workflow: Ring-Opening Polymerization

- Initiator Preparation: **Cesium hydroxide monohydrate** is activated, often with a cation complexing agent, in a suitable solvent like tetrahydrofuran (THF) within a reactor under an inert atmosphere.
- Monomer Addition: The oxirane monomer (e.g., propylene oxide) is introduced into the reactor containing the activated initiator.
- Polymerization: The reaction mixture is maintained at a specific temperature (e.g., room temperature) to allow the polymerization to proceed.
- Termination: The polymerization is quenched after a desired time or monomer conversion is achieved.

- Product Isolation: The resulting polymer is isolated and purified, for instance, by precipitation and washing.



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Workflow for ring-opening polymerization.

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